

Performance Showdown: Di-sec-octylamine Versus Commercial Extractants in Metal Separation

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Compound of Interest

Compound Name: DI-SEC-OCTYLAMINE

Cat. No.: B1616327

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For researchers, scientists, and professionals in drug development, the efficient separation and purification of metals is a critical step in various processes. This guide provides a comparative analysis of **di-sec-octylamine**'s performance against established commercial extractants, supported by experimental data to inform selection for specific applications.

The selection of an appropriate extractant is paramount for achieving high purity and yield in hydrometallurgical and pharmaceutical processes. This report details the performance of **di-sec-octylamine** and its analogs, such as tri-n-octylamine (TOA) and Alamine 336, in comparison to widely used commercial extractants like the Cyanex and LIX series. The analysis focuses on key performance indicators including extraction efficiency, selectivity, and stripping efficiency for valuable metals such as cobalt, nickel, and copper.

Executive Summary of Performance Data

The following tables summarize the quantitative performance of **di-sec-octylamine** and its commercial counterparts under various experimental conditions. It is important to note that direct comparisons can be influenced by the specific conditions of each study, such as aqueous phase composition, pH, and temperature.

Cobalt and Nickel Extraction

The separation of cobalt and nickel is a significant challenge in hydrometallurgy due to their similar chemical properties. Amine-based extractants like **di-sec-octylamine** and organophosphorus-based extractants like Cyanex 272 are commonly employed for this purpose.

Extractant	Target Metal	Co-extracted Metal	Extraction Efficiency (%)	Selectivity (Co/Ni)	Aqueous Phase Conditions	Organic Phase Conditions	Reference
Di-sec-octylamine (analogous to TOA)	Cobalt (Co)	Nickel (Ni)	99%	108	Acidic leach solution, pH 4.0	4.0% Alamine 300 (TOA) in a diluent with surfactant	[1]
Cyanex 272	Cobalt (Co)	Nickel (Ni)	>99.9%	-	Leach liquor	0.20 M Cyanex® 272	[2]
Cyanex 272	Cobalt (Co)	Nickel (Ni)	92.5%	High (Ni extraction <5%)	pH 5.5	1 M Cyanex 272 in Exxsol® D80™	[3]
Alamine 336	Cobalt (Co) & Zinc (Zn)	Nickel (Ni) & Calcium (Ca)	87% (Co), >99% (Zn)	Negligible Ni & Ca extraction	pH 3.5	Alamine 336 and TBP in Shellsol D70	[4]

Copper Extraction

For copper extraction, hydroxyoxime-based extractants like the LIX series are the industry standard. The performance of **di-sec-octylamine** (as TOA) is also presented for comparison.

| Extractant | Target Metal | Extraction Efficiency (%) | Aqueous Phase Conditions | Organic Phase Conditions | Reference | |---|---|---|---|---| | **Di-sec-octylamine** (as TOA) | Copper (Cu) | 85% | 0.19M NH₄Cl | 5% TOA in benzene |[5] | | LIX Series (general) | Copper (Cu) | - | Leach solutions with varying Cu tenors and pH | LIX reagents in a kerosene solvent |[6] |

Experimental Protocols

Detailed methodologies are crucial for reproducing and validating experimental findings. Below are summaries of the experimental protocols for key extraction processes cited in this guide.

General Solvent Extraction Procedure

The fundamental process of solvent extraction involves contacting an aqueous solution containing the metal of interest with an immiscible organic phase composed of the extractant dissolved in a suitable diluent.

Caption: General workflow of a solvent extraction process. (Max Width: 760px)

Protocol for Cobalt Extraction with Tri-n-octylamine (TOA)[1]: An emulsion liquid membrane process was utilized. The membrane phase consisted of Alamine 300 (a commercial brand of TOA), a surfactant (ECA 4360J), and a diluent. The aqueous feed solution was an acidic leach solution containing cobalt and nickel. Ammonia solutions were employed as the stripping agent to recover the extracted cobalt. Key parameters such as feed pH, extractant and surfactant concentrations, and phase ratios were optimized to achieve high selectivity.

Protocol for Cobalt/Nickel Separation with Cyanex 272[3]: Solvent extraction was performed using 1 M Cyanex 272 dissolved in Exxsol® D80™. The aqueous feed was a solution containing cobalt and nickel. The extraction was studied over a pH range of 3 to 7 at a 1:1 organic-to-aqueous phase ratio and a temperature of 35°C. The pH was adjusted to optimize the selective extraction of cobalt over nickel.

Protocol for Copper Extraction with Tri-n-octylamine (TOA)[5]: A 5% solution of tri-n-octylamine in benzene was used as the organic phase. The aqueous phase consisted of a copper solution

with 0.19 M ammonium chloride. The two phases were contacted to facilitate the extraction of copper into the organic phase.

Signaling Pathways and Logical Relationships

The efficiency of an extractant is intrinsically linked to the chemical equilibria and reaction pathways involved in the metal extraction process.

Cation Exchange Mechanism for Cyanex 272

Cyanex 272, an organophosphinic acid, extracts metals through a cation exchange mechanism. The acidic proton of the extractant is exchanged for a metal cation. The equilibrium of this reaction is highly dependent on the pH of the aqueous phase.

Caption: Cation exchange mechanism for cobalt extraction by Cyanex 272. (Max Width: 760px)

Anion Exchange Mechanism for Amine Extractants

Amine extractants like **di-sec-octylamine** (and its analogs) typically function via an anion exchange or ion-pair formation mechanism. In acidic solutions, the amine is protonated and can then extract a metal present as an anionic complex.

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References

- 1. researchgate.net [researchgate.net]
- 2. scispace.com [scispace.com]
- 3. Solvent Extraction for Separation of 99.9% Pure Cobalt and Recovery of Li, Ni, Fe, Cu, Al from Spent LIBs [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. jcsp.org.pk [jcsp.org.pk]

- 6. energy-resources.basf.com [energy-resources.basf.com]
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